

Phase transformation kinetics in the Cd-Mg system

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Compound of Interest

Compound Name: Cadmium--magnesium (3/1)

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An In-Depth Technical Guide to Phase Transformation Kinetics in the Cadmium-Magnesium System

For Researchers and Scientists

Abstract: The Cadmium-Magnesium (Cd-Mg) binary alloy system is a model for studying order-disorder transformations in metallic alloys. This guide provides a comprehensive overview of the phase transformations, with a focus on the kinetic aspects. It summarizes the crystallographic data of the stable phases, details the nature of the ordering transformations, and outlines the experimental protocols used to investigate these phenomena. The information is presented to support researchers and scientists in the fields of materials science and physical metallurgy.

The Cadmium-Magnesium Phase System

The Cd-Mg system is characterized by the formation of a continuous solid solution at high temperatures and several ordered intermetallic phases at lower temperatures. The transformations from the disordered solid solution to these ordered phases are of primary interest for kinetic studies.

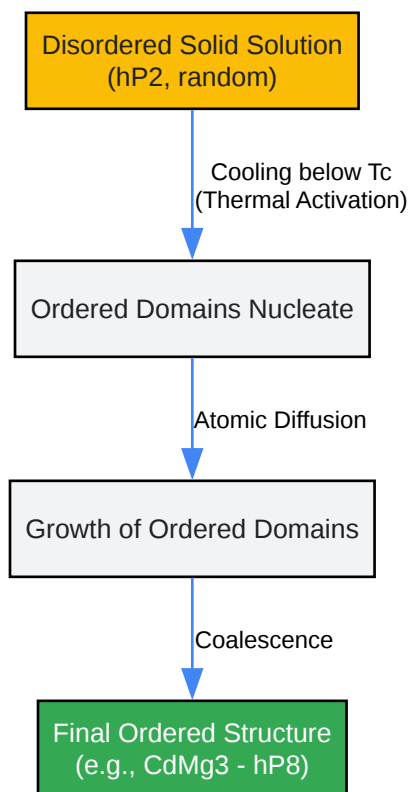
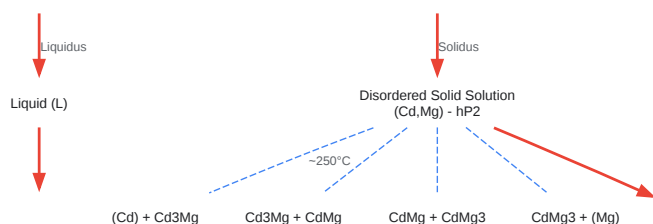
The key phases in the Cd-Mg system are detailed in Table 1. At high temperatures, Cd and Mg are completely miscible, forming a disordered hexagonal close-packed (hP2) solid solution. As the temperature decreases, ordered phases such as Cd_3Mg , CdMg , and CdMg_3 precipitate from the solid solution within specific composition ranges.

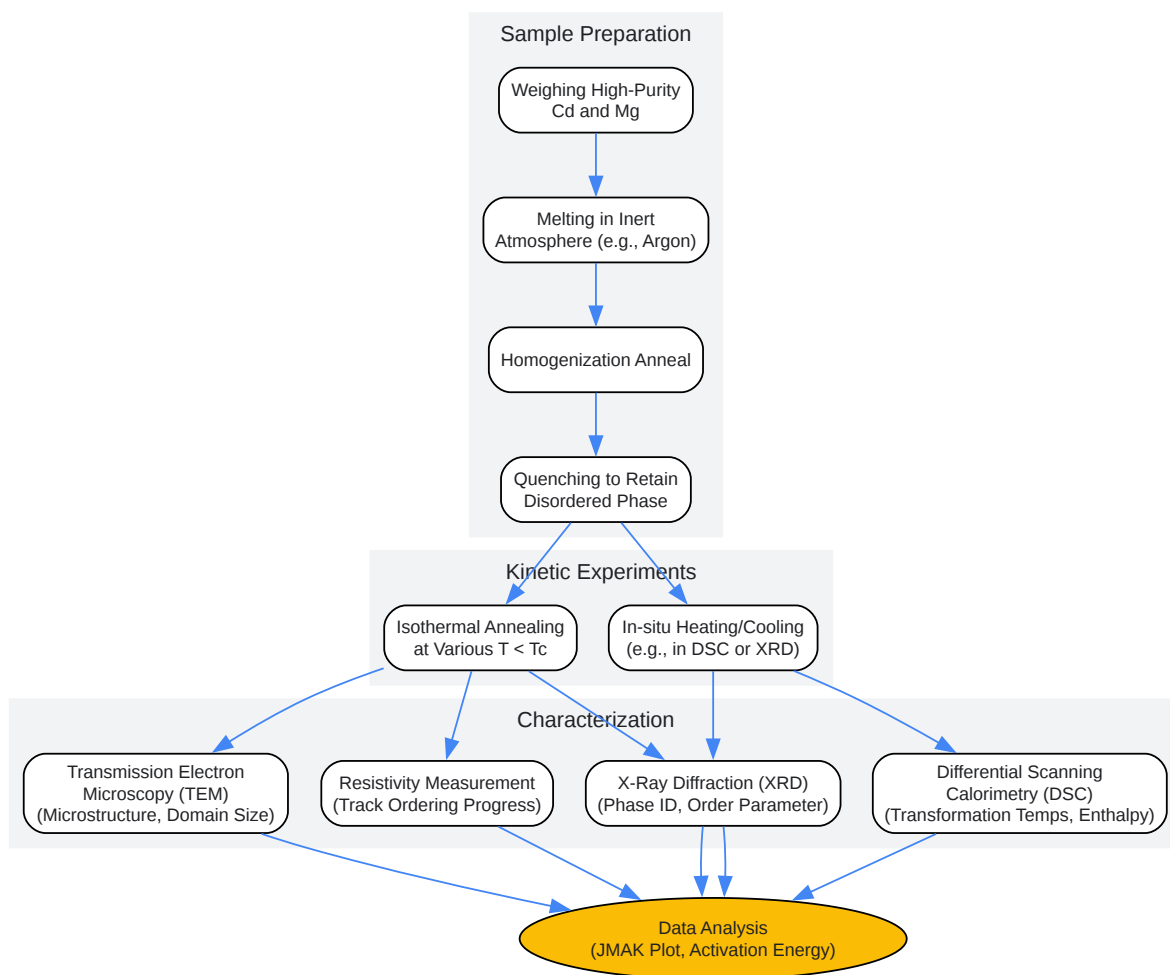
Table 1: Crystallographic Data of Phases in the Cd-Mg System

| Phase | Composition (wt% Mg) | Pearson Symbol | Space Group | Prototype |
|--------------------|-------------------------|-------------------|-------------|--------------------|
| (Cd,Mg) | 0 to 100 | hP2 | P63/mmc | Mg |
| Cd ₃ Mg | 6.3 to 9 | hP8 | P63/mmc | Ni ₃ Sn |
| CdMg | 12.1 to 23.6 | oP4 | Pmma | AuCd |

| CdMg₃ | 28 to 45 | hP8 | P63/mmc | Ni₃Sn |

Simplified Cd-Mg Phase Diagram





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